

Preparing Deschloroclozapine (DCZ) Stock Solutions for Injection: Application Notes and Protocols

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Compound of Interest

Compound Name: Deschloroclozapine

Cat. No.: B1663425

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Introduction

Deschloroclozapine (DCZ) is a potent, selective, and metabolically stable agonist for muscarinic-based Designer Receptors Exclusively Activated by Designer Drugs (DREADDs).[1][2] It exhibits high affinity for both the excitatory hM3Dq and inhibitory hM4Di receptors, making it a valuable tool for precise remote control of neuronal activity in preclinical research.[3][4][5] DCZ demonstrates rapid brain penetration and potent in vivo effects at low doses, offering significant advantages over earlier DREADD activators like Clozapine-N-Oxide (CNO).[1] Proper preparation of DCZ stock solutions is critical for ensuring experimental reproducibility and efficacy. These application notes provide detailed protocols for the preparation of DCZ stock solutions for injection, tailored for both the freebase and dihydrochloride salt forms of the compound.

Data Presentation

Deschloroclozapine Properties

Property	Value	Reference
Molecular Weight	292.39 g/mol	[3][5][6]
Formula	C ₁₈ H ₂₀ N ₄	[3][5]
Purity	≥98% (HPLC)	[3][5]
Appearance	White to beige powder	[7][8]
Storage (Powder)	Room Temperature or 2-8°C	[3][7]

Solubility of Deschloroclozapine (Freebase)

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	29.24 mg/mL	[3][5]
Ethanol	100 mM	29.24 mg/mL	[3][5]
Water	Insoluble	Insoluble	[9]

Solubility of Deschloroclozapine Dihydrochloride (Salt)

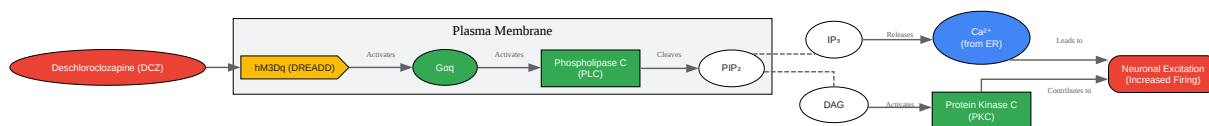
Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
Water	100 mM	~36.5 mg/mL	[10]
DMSO	80 mM (pH adjustment may be needed)	~29.2 mg/mL	[11]

Recommended Storage of Stock Solutions

Solvent	Storage Temperature	Duration	Reference
DMSO	-20°C	Up to 1 month	[4] [7] [12]
DMSO	-80°C	Up to 6 months	[7] [11] [12]
Water (Dihydrochloride salt)	-20°C	Up to 1 month (aliquoted)	[10]

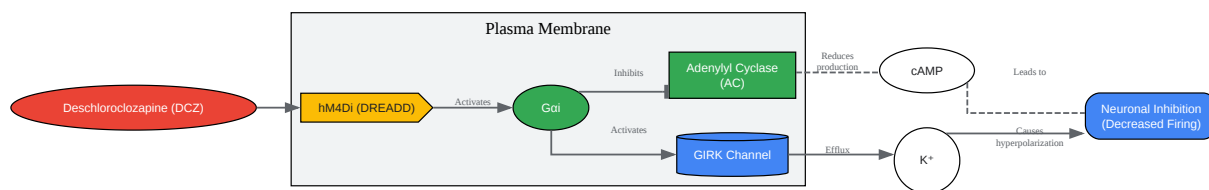
Signaling Pathways

Deschloroclozapine activates hM3Dq and hM4Di DREADDs, which are G-protein coupled receptors (GPCRs) that signal through the Gq and Gi pathways, respectively.



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hM3Dq (Gq) signaling pathway activated by DCZ.



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hM4Di (Gi) signaling pathway activated by DCZ.

Experimental Protocols

Protocol 1: Preparation of DCZ (Freebase) Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution into aqueous vehicles for in vivo administration or for in vitro applications.

Materials:

- **Deschloroclozapine** (freebase) powder
- Dimethyl sulfoxide (DMSO), sterile, anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- **Weighing:** Accurately weigh the desired amount of DCZ powder using an analytical balance in a chemical fume hood.
- **Solubilization:** Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM). For example, to prepare 1 mL of a 10 mM stock solution, add 2.92 mg of DCZ to 1 mL of DMSO.
- **Mixing:** Vortex the solution until the DCZ powder is completely dissolved. Gentle warming (37°C) may be applied to aid dissolution if necessary. The solution should be clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store aliquots at -20°C for up to one month or at -80°C for up to six months to minimize freeze-thaw cycles.^{[7][12]}

Protocol 2: Preparation of DCZ Dihydrochloride (Water-Soluble) Stock Solution

This protocol is ideal for direct preparation of an injectable solution for in vivo studies, avoiding the need for organic solvents.

Materials:

- **Deschloroclozapine** dihydrochloride powder
- Sterile saline (0.9% NaCl) or sterile water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

- **Weighing:** Weigh the desired amount of DCZ dihydrochloride powder.
- **Solubilization:** Add the required volume of sterile saline or water. The dihydrochloride salt is soluble up to 100 mM.[\[10\]](#)
- **Mixing:** Vortex thoroughly until the powder is fully dissolved.
- **Sterilization:** Filter the solution through a 0.22 µm sterile syringe filter into a sterile vial to ensure sterility for injection.[\[11\]](#)
- **Storage:** It is recommended to prepare and use this solution on the same day.[\[4\]](#) If storage is necessary, aliquot and store at -20°C for up to one month.[\[10\]](#) Before use, thaw the aliquot to room temperature and ensure no precipitate has formed.

Protocol 3: Preparation of DCZ (from DMSO stock) for Intraperitoneal (IP) Injection

This protocol describes the dilution of a DMSO stock solution for in vivo administration, a common practice to limit the amount of DMSO injected into the animal.

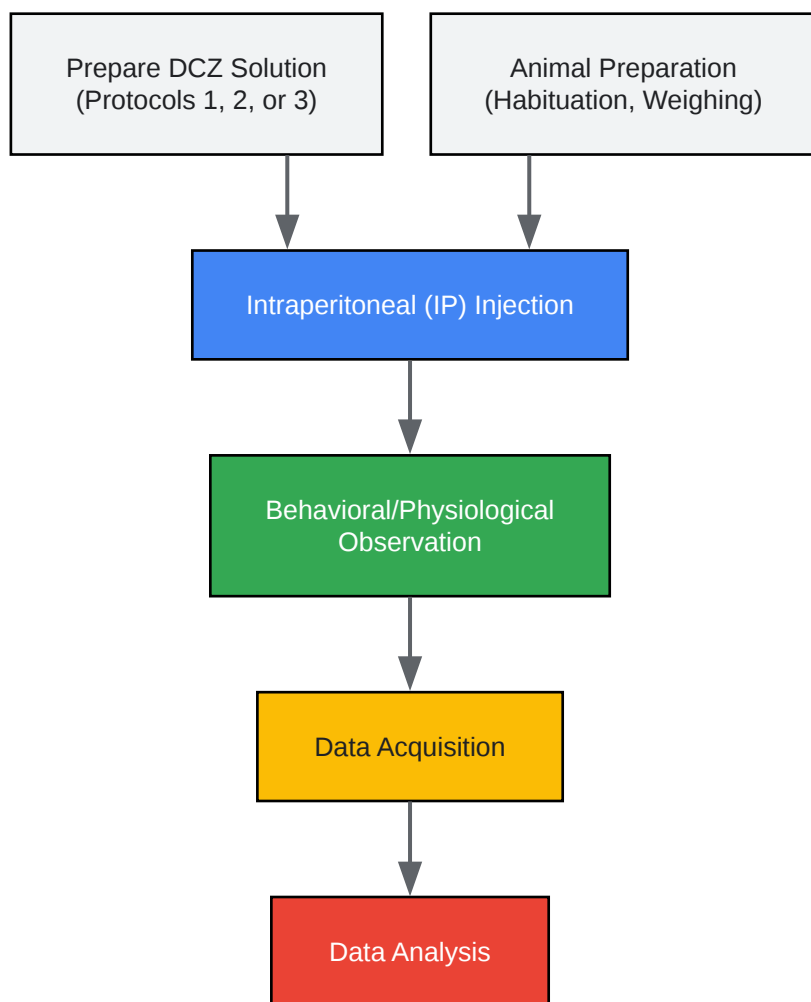
Materials:

- DCZ stock solution in DMSO (from Protocol 1)
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes

Procedure:

- Thaw Stock: Thaw a single-use aliquot of the DCZ in DMSO stock solution at room temperature.
- Calculate Dilution: Determine the final desired concentration and injection volume. The final concentration of DMSO in the injectate should be minimized (typically <10%).
- Dilution: On the day of injection, dilute the DMSO stock solution with sterile saline to the final desired concentration. For example, to prepare a 100 μ L injection solution with 5% DMSO, mix 5 μ L of the DMSO stock with 95 μ L of sterile saline.
- Mixing: Vortex the final solution gently to ensure it is homogenous.
- Administration: Administer the solution to the animal immediately after preparation. Typical IP injection volumes for mice are around 10 mL/kg.

Experimental Workflow for In Vivo Administration



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Workflow for in vivo administration of DCZ.

Important Considerations

- Hygroscopicity: **Deschloroclozapine** dihydrochloride is hygroscopic; handle it in a dry environment and store it in a sealed container.[10]
- Solution Stability: Whenever possible, prepare fresh solutions for injection on the day of the experiment. The stability of DCZ in aqueous solutions at room temperature can decrease over time.[4][10]
- Vehicle Controls: Always include a vehicle-only control group in your experiments to account for any effects of the solvent (e.g., DMSO, saline).

- Animal Welfare: Adhere to all institutional and national guidelines for the care and use of laboratory animals. Ensure proper handling and injection techniques to minimize animal stress.

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